

In-Depth Technical Guide: Molecular Weight of 3-Methylbutyl Pentanoate

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Compound of Interest

Compound Name: 3-Methylbutyl pentanoate

Cat. No.: B1583783

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **3-methylbutyl pentanoate**, an organic compound recognized for its characteristic fruity aroma and applications in various scientific fields. This document outlines the compound's molecular formula, the atomic weights of its constituent elements, and a detailed methodology for the calculation of its molecular weight.

Quantitative Data Summary

For clarity and ease of comparison, the fundamental quantitative data related to the molecular weight of **3-methylbutyl pentanoate** are summarized in the table below.

Component	Symbol/Formula	Quantity	Atomic/Molecular Weight (g/mol)
Carbon	C	10	12.011
Hydrogen	H	20	1.008
Oxygen	O	2	15.999
3-Methylbutyl Pentanoate	C ₁₀ H ₂₀ O ₂	1	172.26

Experimental Protocols

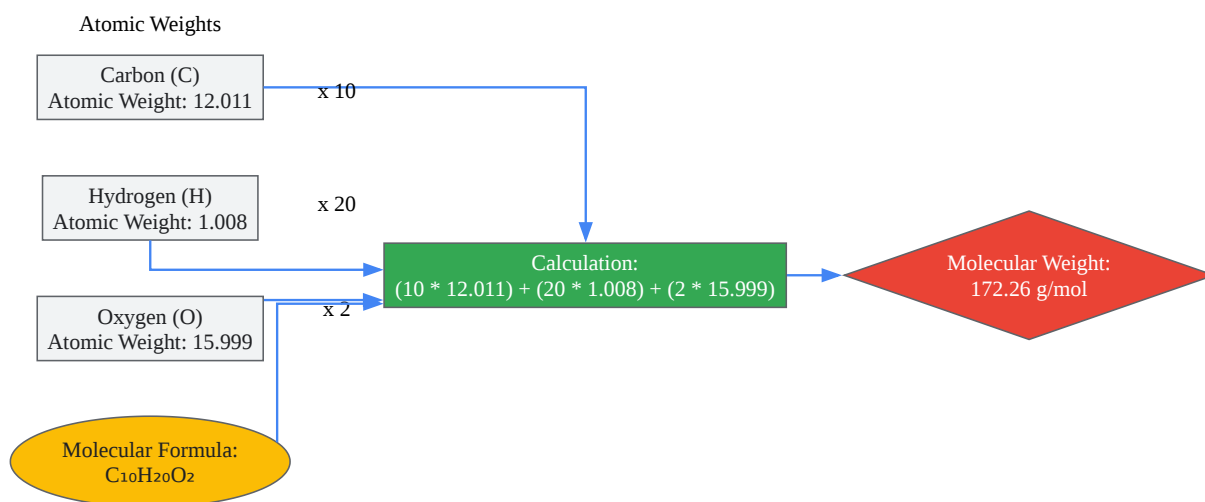
The determination of the molecular weight of a compound like **3-methylbutyl pentanoate** is a foundational step in its characterization. While this guide focuses on the calculated molecular weight, experimental verification is typically achieved through mass spectrometry.

Protocol: Molecular Weight Determination by Mass Spectrometry

- **Sample Preparation:** A dilute solution of **3-methylbutyl pentanoate** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer. Electron ionization (EI) is a common technique for volatile compounds like esters. In EI, the sample molecules are bombarded with a high-energy electron beam, leading to the formation of a molecular ion (M^+) and various fragment ions.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Interpretation:** The peak with the highest m/z value in the mass spectrum typically corresponds to the molecular ion. The mass of this ion provides the experimental molecular weight of the compound. For **3-methylbutyl pentanoate**, a prominent peak would be expected at an m/z value of approximately 172.

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of **3-methylbutyl pentanoate** from the atomic weights of its elemental components.



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Caption: Logical flow for calculating the molecular weight.

Conclusion

The molecular weight of **3-methylbutyl pentanoate** (C₁₀H₂₀O₂) is a critical parameter for researchers and scientists.[1][2][3][4] Based on the atomic weights of carbon (12.011 g/mol), hydrogen (1.008 g/mol), and oxygen (15.999 g/mol), the calculated molecular weight is 172.26 g/mol.[5][6][7][8][9][10][11][12][13][14][15][16][17][18] This value is fundamental for stoichiometric calculations, analytical method development, and the overall chemical characterization of this compound.

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References

- 1. Buy 3-Methylbutyl pentanoate | 2050-09-1 [smolecule.com]
- 2. Pentanoic acid, 3-methylbutyl ester [webbook.nist.gov]
- 3. Showing Compound 3-Methylbutyl pentanoate (FDB020296) - FooDB [foodb.ca]
- 4. Pentanoic acid, 3-methylbutyl ester [webbook.nist.gov]
- 5. fiveable.me [fiveable.me]
- 6. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 7. quora.com [quora.com]
- 8. quora.com [quora.com]
- 9. youtube.com [youtube.com]
- 10. princeton.edu [princeton.edu]
- 11. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 12. Oxygen - Wikipedia [en.wikipedia.org]
- 13. Hydrogen - Wikipedia [en.wikipedia.org]
- 14. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 15. byjus.com [byjus.com]
- 16. Atomic/Molar mass [westfield.ma.edu]
- 17. youtube.com [youtube.com]
- 18. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
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